

Technical Support Center: Optimizing LY2922083 Concentration for In Vitro Experiments

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Compound of Interest

Compound Name: LY2922083
CAS No.: 1309435-78-6
Cat. No.: B608726

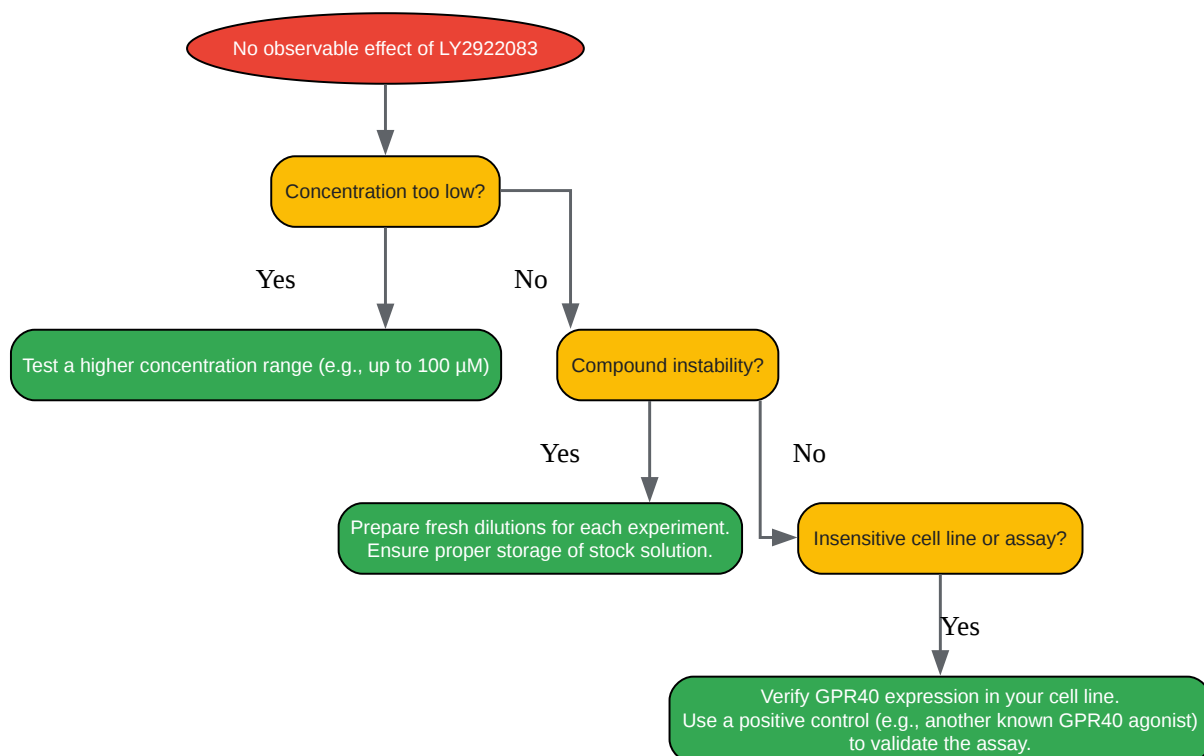
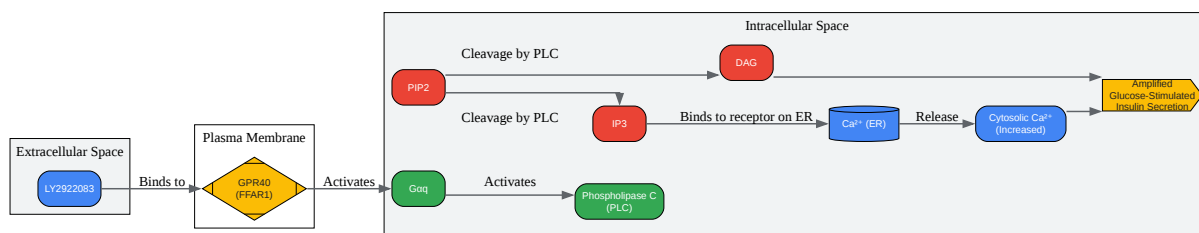
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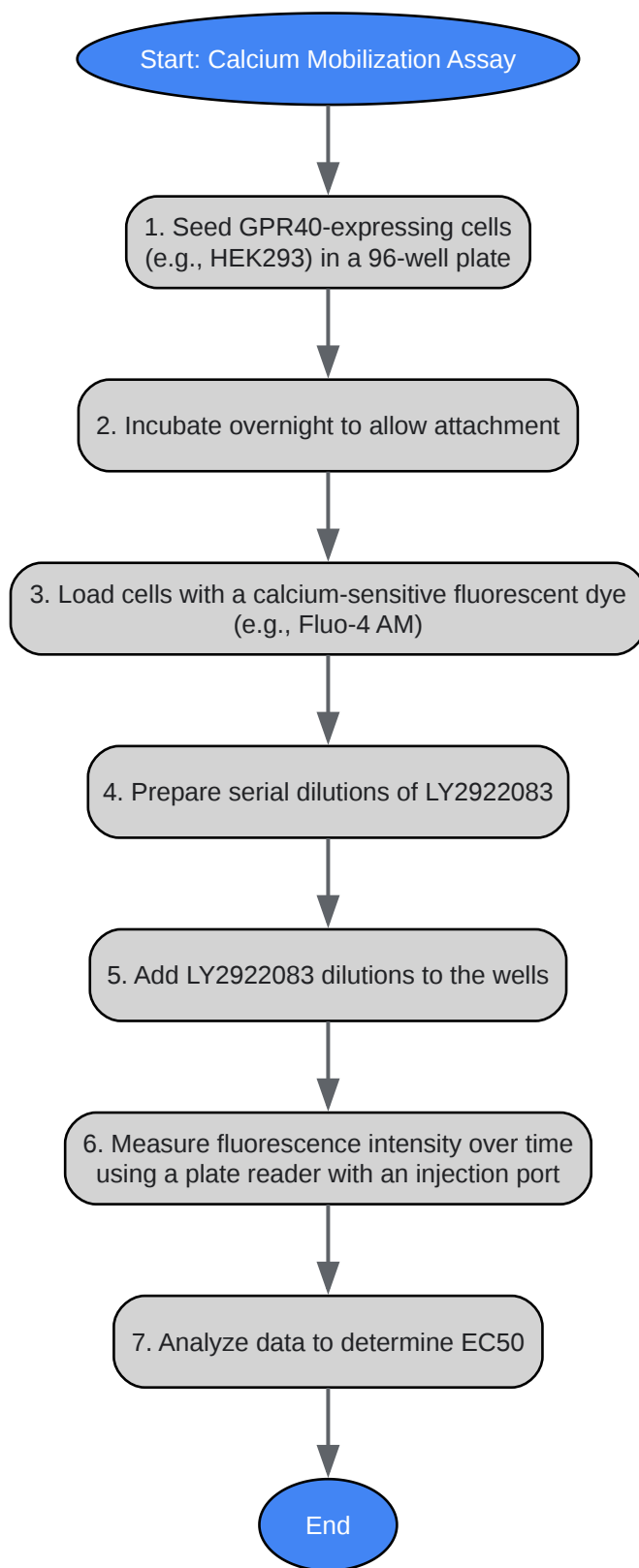
This technical support center provides researchers, scientists, and drug development professionals with guidance on optimizing the concentration of **LY2922083** for in vitro experiments. The information is presented in a question-and-answer format to directly address common issues and provide clear, actionable advice.

Frequently Asked Questions (FAQs)

Q1: What is **LY2922083** and what is its mechanism of action?

LY2922083 is a potent and selective agonist for the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).^{[1][2][3][4]} GPR40 is highly expressed in pancreatic β -cells.^{[1][2][3]} Upon activation by agonists like **LY2922083**, GPR40 primarily couples to the G α_q protein subunit. This initiates a signaling cascade that involves the activation of phospholipase C (PLC), leading to the generation of inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), which is a key signal for the amplification of glucose-stimulated insulin secretion.^[1] Some evidence also suggests that certain GPR40 agonists can signal through the G α_s pathway, leading to an increase in cyclic AMP (cAMP).^[5]





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- [3. The Discovery, Preclinical, and Early Clinical Development of Potent and Selective GPR40 Agonists for the Treatment of Type 2 Diabetes Mellitus \(LY2881835, LY2922083, and LY2922470\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. The Discovery, Preclinical, and Early Clinical Development of Potent and Selective GPR40 Agonists for the Treatment of Type 2 Diabetes Mellitus \(LY2881835, LY2922083, and LY2922470\). | Semantic Scholar \[semanticscholar.org\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
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